

In-Depth Technical Guide: Boc-NH-PEG24-CH₂CH₂COOH

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Compound of Interest

Compound Name: Boc-NH-PEG24-CH₂CH₂COOH

Cat. No.: B7909472

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This technical guide provides a comprehensive overview of the chemical and physical properties of **Boc-NH-PEG24-CH₂CH₂COOH**, a heterobifunctional PROTAC linker. It is intended for researchers, scientists, and professionals in the field of drug development and chemical biology, with a focus on applications in Proteolysis Targeting Chimeras (PROTACs).

Core Compound Data

Boc-NH-PEG24-CH₂CH₂COOH is a polyethylene glycol (PEG)-based linker molecule. The structure incorporates a Boc-protected amine group and a terminal carboxylic acid, providing orthogonal reactivity for conjugation to different molecular entities. The PEG24 chain offers desirable solubility and pharmacokinetic properties.

Property	Value	Reference
Molecular Weight	1246.47	[1][2][3][4]
Molecular Formula	C ₅₆ H ₁₁₁ NO ₂₈	[2][3]
CAS Number	187848-68-6	[2][3]

Application in PROTAC Synthesis: An Exemplary Experimental Protocol

Boc-NH-PEG24-CH₂CH₂COOH is a key building block in the synthesis of PROTACs. The following protocol is a representative example of how this linker can be used to conjugate an E3 ligase ligand and a target protein ligand.

Objective: To synthesize a PROTAC by sequentially coupling an E3 ligase ligand (e.g., containing a free amine) and a target protein binder (e.g., containing a free hydroxyl or amine group) to the **Boc-NH-PEG24-CH₂CH₂COOH** linker.

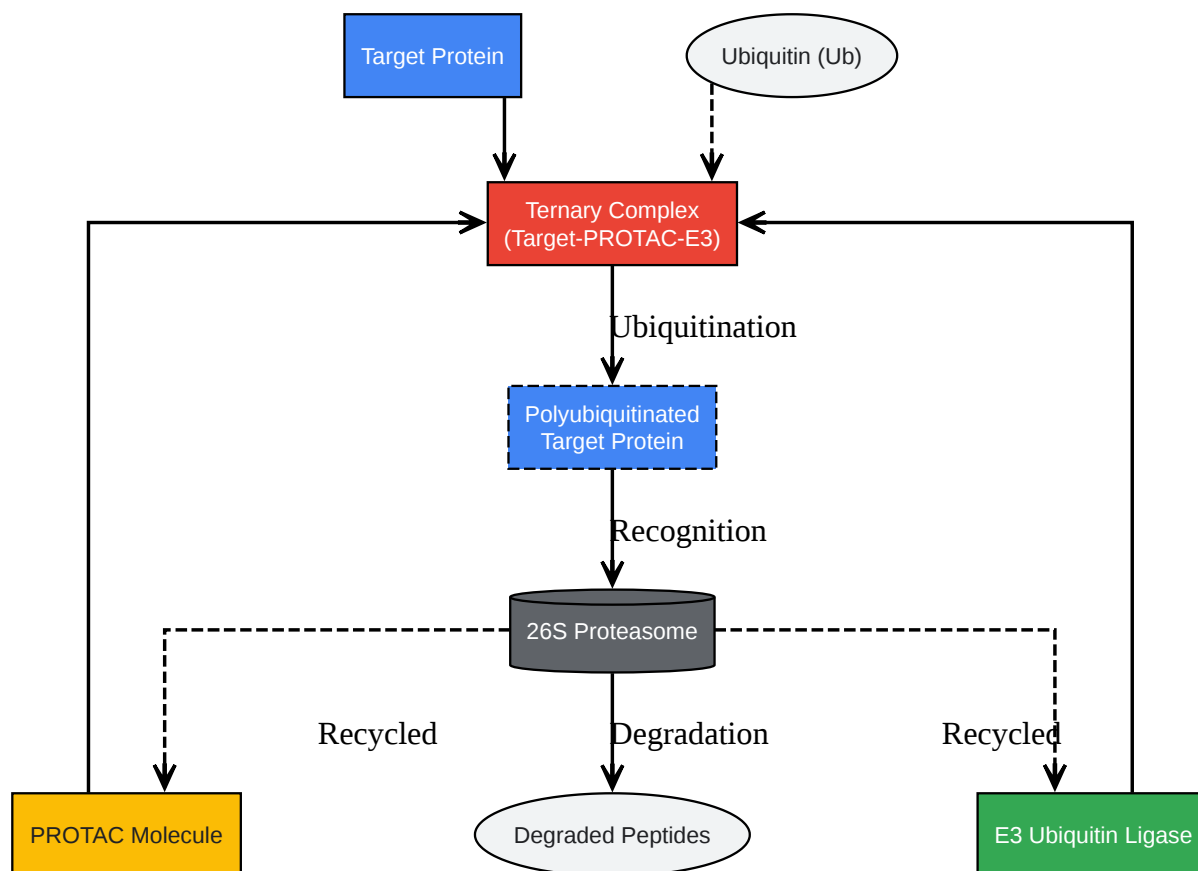
Methodology:

- Activation of the Carboxylic Acid Group:
 - Dissolve **Boc-NH-PEG24-CH₂CH₂COOH** (1 equivalent) in a suitable anhydrous solvent such as dichloromethane (DCM) or dimethylformamide (DMF).
 - Add a coupling agent like HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate) (1.1 equivalents) and a non-nucleophilic base such as diisopropylethylamine (DIPEA) (2 equivalents).
 - Stir the reaction mixture at room temperature for 30-60 minutes to activate the carboxylic acid group, forming an active ester.
- Coupling to the E3 Ligase Ligand:
 - In a separate flask, dissolve the E3 ligase ligand (containing a free amine) (1 equivalent) in anhydrous DMF.
 - Add the activated linker solution dropwise to the E3 ligase ligand solution.
 - Allow the reaction to proceed at room temperature for 4-12 hours, monitoring the progress by an appropriate analytical technique (e.g., LC-MS or TLC).
- Purification of the Intermediate:

- Upon completion, quench the reaction and remove the solvent under reduced pressure.
- Purify the resulting Boc-protected intermediate using flash column chromatography or preparative HPLC to isolate the desired product.
- Boc Deprotection:
 - Dissolve the purified intermediate in a solution of trifluoroacetic acid (TFA) in DCM (e.g., 20-50% TFA/DCM).
 - Stir the mixture at room temperature for 1-2 hours to remove the Boc protecting group, exposing the terminal amine.
 - Evaporate the solvent and TFA to yield the deprotected amine intermediate.
- Coupling to the Target Protein Ligand:
 - The newly formed amine can then be coupled to a target protein ligand that has been appropriately activated (e.g., as an NHS ester or by another suitable conjugation chemistry).

PROTAC Mechanism of Action

The linker, such as **Boc-NH-PEG24-CH₂CH₂COOH**, plays a crucial role in the function of a PROTAC by tethering the target protein and an E3 ubiquitin ligase, thereby inducing the ubiquitination and subsequent degradation of the target protein.

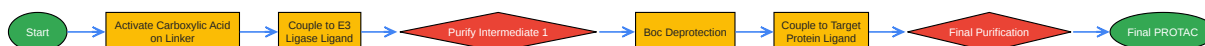


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Caption: The catalytic cycle of a PROTAC, inducing target protein degradation.

Experimental Workflow for PROTAC Synthesis

The synthesis of a PROTAC using a heterobifunctional linker like **Boc-NH-PEG24-CH₂CH₂COOH** follows a structured workflow to ensure high purity and yield of the final compound.



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Caption: A typical workflow for synthesizing a PROTAC molecule.

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References

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